

Application Notes and Protocols: Preparation of BAY-0069 Stock Solution

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Compound of Interest

Compound Name: BAY-0069

Cat. No.: B4937175

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Audience: Researchers, scientists, and drug development professionals.

Introduction

BAY-0069 is a potent and selective dual inhibitor of branched-chain amino acid transaminases 1 and 2 (BCAT1/2), with IC₅₀ values of 31 nM and 153 nM, respectively.[1][2] It is a valuable chemical probe for studying the role of BCATs in various physiological and pathological processes, including cancer.[3][4][5][6][7] Proper preparation of stock solutions is critical for ensuring the accuracy and reproducibility of experimental results. This document provides a detailed protocol for the preparation, storage, and handling of **BAY-0069** stock solutions.

Chemical and Physical Properties

A summary of the key properties of **BAY-0069** is presented in the table below.

Property	Value	Reference
Chemical Formula	C ₂₂ H ₁₄ ClF ₃ N ₂ O ₃	[8]
Molecular Weight	446.81 g/mol	[1][8]
Appearance	Solid	[9]
Purity	≥98%	[9]
CAS Number	2639638-66-5	[1][9]

Solubility Data

The solubility of **BAY-0069** in common laboratory solvents is crucial for the preparation of stock solutions.

Solvent	Solubility	Notes	Reference
DMSO	≥10 mg/mL; 89 mg/mL (199.18 mM)	Use fresh, anhydrous DMSO as moisture can reduce solubility.	[1][9]
Ethanol	≥10 mg/mL; 89 mg/mL	[1][9]	
Water	Insoluble	[1]	

Experimental Protocol: Preparing a 10 mM DMSO Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **BAY-0069** in dimethyl sulfoxide (DMSO).

Materials:

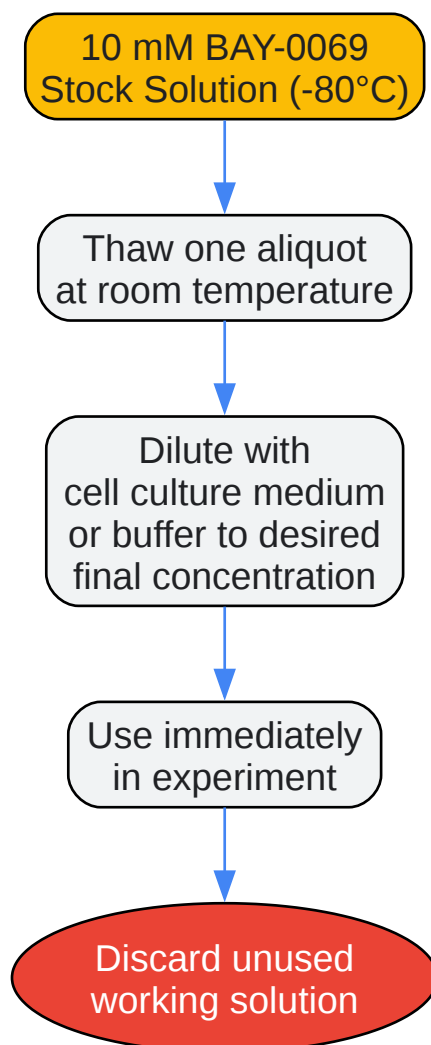
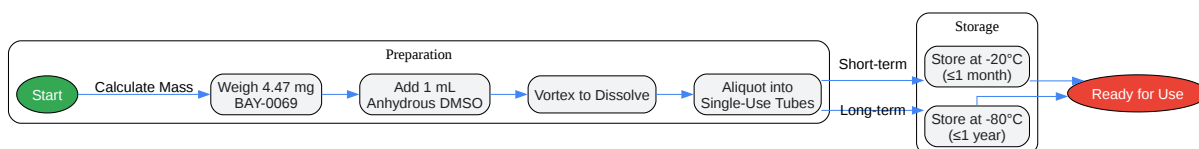
- **BAY-0069** powder
- Anhydrous, sterile DMSO
- Analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes

Procedure:

- Pre-weighing Preparation: Before opening, bring the vial of **BAY-0069** powder to room temperature to prevent condensation of moisture.
- Calculation of Mass: To prepare a 10 mM stock solution, the required mass of **BAY-0069** needs to be calculated using the following formula:
 - $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - For 1 mL (0.001 L) of a 10 mM (0.01 M) solution:
 - $\text{Mass (mg)} = 0.01 \text{ mol/L} \times 0.001 \text{ L} \times 446.81 \text{ g/mol} \times 1000 \text{ mg/g} = 4.4681 \text{ mg}$
- Weighing: Carefully weigh out 4.47 mg of **BAY-0069** powder using an analytical balance and transfer it to a sterile vial.
- Dissolution:
 - Add 1 mL of anhydrous DMSO to the vial containing the **BAY-0069** powder.
 - Cap the vial securely.
 - Vortex the solution until the powder is completely dissolved. Gentle warming or sonication can be used to aid dissolution if precipitation is observed.[\[2\]](#)
- Storage:
 - Aliquot the stock solution into smaller, single-use volumes (e.g., 20 μL or 50 μL) in sterile microcentrifuge tubes. This is critical to avoid repeated freeze-thaw cycles which can degrade the compound.[\[1\]](#)[\[2\]](#)
 - Label the aliquots clearly with the compound name, concentration, solvent, and date of preparation.
 - Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Visualization of Workflows and Pathways

The following diagrams illustrate the key processes involved in preparing and using **BAY-0069** solutions.



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